

Essential Safety and Operational Guide for (s)-2-(Trifluoromethyl)pyrrolidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (s)-2-(Trifluoromethyl)pyrrolidine

Cat. No.: B056502

[Get Quote](#)

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, storage, and disposal of **(s)-2-(Trifluoromethyl)pyrrolidine** (CAS Number: 119580-41-5). Adherence to these guidelines is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

(s)-2-(Trifluoromethyl)pyrrolidine is a flammable solid that is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^{[1][2]} Appropriate PPE is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield.[3]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact which can cause irritation.[1][2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges (e.g., type P3, ABEK).[1][4]	Necessary when handling outside of a fume hood or when vapors may be present to avoid respiratory tract irritation.[1][2]
Body Protection	Flame-resistant lab coat.[3]	Protects against spills and splashes of the flammable solid.
Footwear	Closed-toe shoes.[3]	Standard laboratory practice to protect feet from spills.

Quantitative Data Summary

Key physical and safety data for **(s)-2-(Trifluoromethyl)pyrrolidine** are summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₈ F ₃ N	[1]
Molecular Weight	139.12 g/mol	[1]
Appearance	Solid	[1]
Melting Point	29-33 °C	[1]
Flash Point	29 °C (84.2 °F)	[1]
Storage Temperature	2-8°C	[1]

Hazard Classifications:[1]

- Flammable Solid, Category 1
- Acute Toxicity, Oral, Category 4
- Skin Irritation, Category 2
- Eye Irritation, Category 2
- Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory system)

Operational Plan: Step-by-Step Handling Protocol

Preparation:

- Consult SDS: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **(s)-2-(Trifluoromethyl)pyrrolidine**.
- Work Area: All handling of this compound must be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.^[5]
- Assemble PPE: Don all required personal protective equipment as outlined in the table above.
- Prepare Equipment: Ensure all necessary equipment (spatulas, glassware, etc.) is clean, dry, and readily accessible within the fume hood.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.

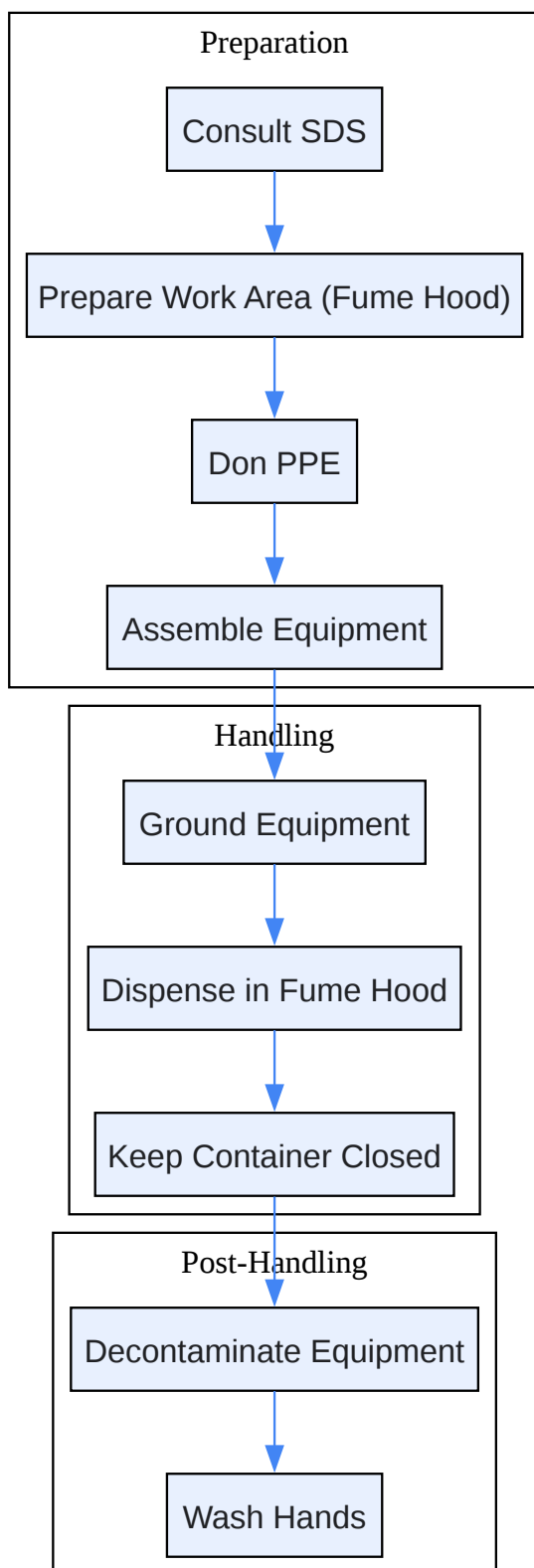
Handling:

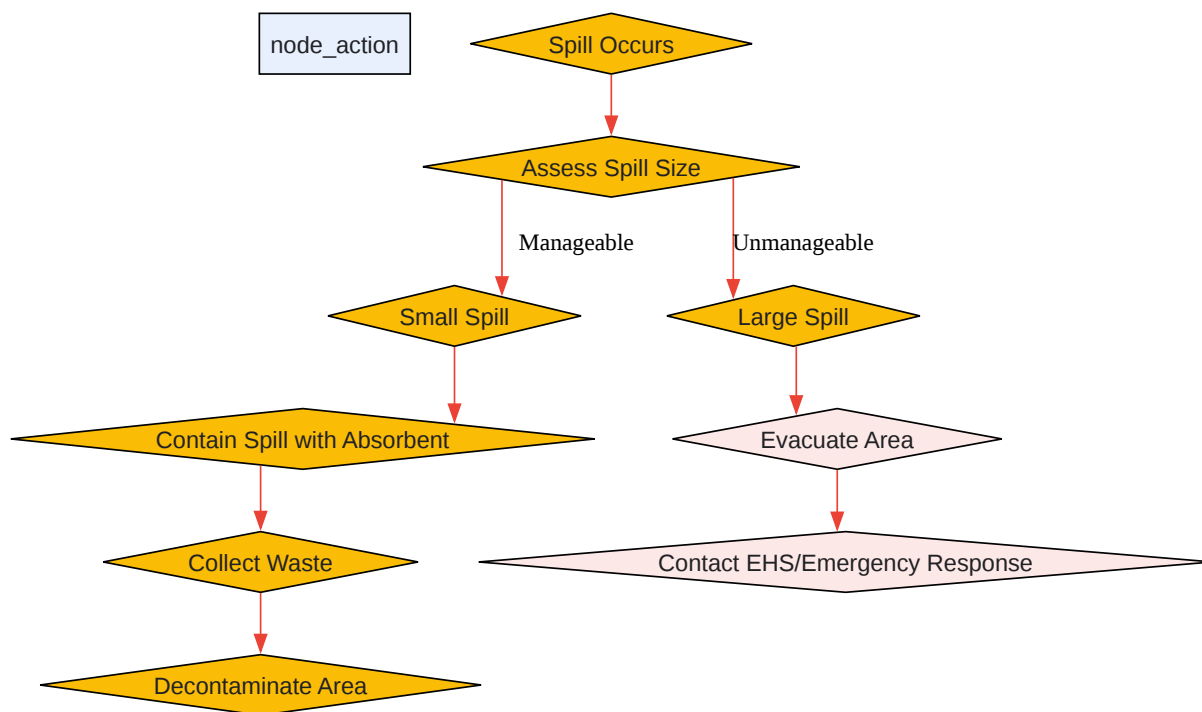
- Grounding: When transferring the solid, ensure that the container and receiving equipment are properly grounded to prevent static discharge, which could be an ignition source.^[6]
- Dispensing: Carefully weigh and dispense the required amount of the solid in the fume hood. Avoid creating dust.

- Container Management: Keep the container tightly closed when not in use to prevent exposure to moisture and air.[\[7\]](#)
- Heating: Avoid heating the compound near open flames or other ignition sources due to its low flash point.[\[7\]](#)

Post-Handling:

- Decontamination: Clean all equipment and the work surface thoroughly after use.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-(+)-2-(Trifluoromethyl)pyrrolidine 97 119580-41-5 [sigmaaldrich.com]
- 2. chemical-label.com [chemical-label.com]

- 3. benchchem.com [benchchem.com]
- 4. 2-(三氟甲基)吡咯烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for (s)-2-(Trifluoromethyl)pyrrolidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056502#personal-protective-equipment-for-handling-s-2-trifluoromethyl-pyrrolidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com